Technical Monograph: The Formebolone-Roxibolone Axis

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Compound of Interest	
Compound Name:	*Roxibolone*
CAS No.:	*60023-92-9*
Cat. No.:	*B1679588*

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Structural Divergence and Pharmacological distinctness in C2-Substituted Androstanes[1][2][3][4]

Executive Summary

This technical guide analyzes the structural and pharmacological relationship between Formebolone (Esiclene) and **Roxibolone** (BR-906).[1][2][3][4] While often grouped together in steroidal chemistry literature due to their shared androstadienone core, these two compounds represent a critical divergence in medicinal chemistry.[2][3][4]

Formebolone functions as a classical Anabolic-Androgenic Steroid (AAS) with a unique formyl group at the C2 position.[1][2][3][4] In contrast, **Roxibolone**, the C2-carboxylic acid analogue, is devoid of androgenic activity and functions primarily as a steroidal antiglucocorticoid via enzymatic inhibition.[2][3][4][5] This guide explores the chemical transformation, mechanistic divergence, and experimental validation of these compounds.

Structural Chemistry: The C2/C11 Divergence[1][2][3][4]

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The primary relationship between Formebolone and **Roxibolone** is defined by the oxidation state of the carbon at position 2 (C2) and the stereochemistry of the hydroxyl group at position 11 (C11).[2][3][4]

1.1 Comparative Structural Analysis[2][3][4]

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Feature	Formebolone (Esiclene)	Roxibolone (BR-906)	Chemical Significance
C2 Substituent	Formyl group (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">)	Carboxylic acid ( )	The aldehyde (formebolone) confers AAS activity; the acid (roxibolone) nullifies AR binding.[1][2][3][5]
C11 Hydroxyl	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> -hydroxyl	-hydroxyl	-configuration is critical for mimicking cortisol/11-OH-progesterone in enzyme active sites.[1][2][3]
A-Ring	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> -diene	-diene	Planar A-ring structure common to potent bioactive steroids.[1][2][3]
C17 Substitution	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> -methyl	-methyl	Confers oral bioavailability (first-pass metabolism resistance).[1][2][3]

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1.2 The "Aldehyde-to-Acid" Relationship

Chemically, **Roxibolone** can be viewed as the 2-carboxy derivative of the formebolone skeleton.[1][2][3][4] However, the stereochemical inversion at C11 (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) indicates that **Roxibolone** is not merely a direct metabolite of Formebolone but a distinct structural analogue developed to exploit the antiglucocorticoid potential of the androstadiene core without the virilizing side effects of the androgen receptor (AR) activation.[2][3]

Pharmacodynamics: Mechanistic Bifurcation

The structural alteration at C2 fundamentally shifts the drug's target profile.[2][3][4]

2.1 Formebolone: The Anabolic Agent

Formebolone acts as an agonist of the Androgen Receptor (AR).[1][2][3][4] The 2-formyl group enhances anabolic potency while reducing androgenic (virilizing) activity compared to testosterone.[1][2][3][4] It promotes nitrogen retention and protein synthesis.[2][3][4]

- Key Mechanism: Nuclear AR translocation ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  Gene transcription (Muscle Hypertrophy).[2][3]

2.2 **Roxibolone**: The Enzymatic Inhibitor (Antiglucocorticoid)

Roxibolone is unique among steroids.[2][3][4] It exhibits antiglucocorticoid activity but does not bind significantly to the Glucocorticoid Receptor (GR) or the Androgen Receptor (AR).[1][2][3][4]

- Key Mechanism: Inhibition of 11ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  -Hydroxysteroid Dehydrogenase (11

  -HSD).[1][2][3][5]

- Causality: By mimicking the structure of ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

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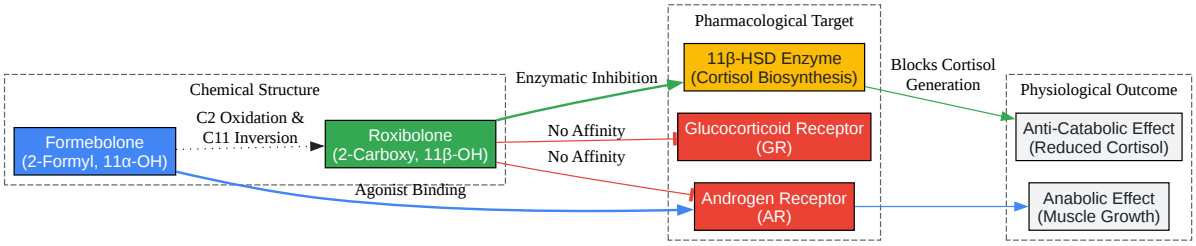
-hydroxyprogesterone (an endogenous inhibitor), **Roxibolone** blocks the enzymatic conversion of cortisone (inactive) to cortisol (active) or modulates local cortisol availability.[2][3] This results in an anti-catabolic effect without the systemic receptor blockade seen with drugs like Mifepristone.[2][3][4]

Visualization of Signaling & Relationship[1][2][3][4]

The following diagram illustrates the structural relationship and the divergent signaling pathways of the two compounds.



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Caption: Figure 1. Structural divergence of Formebolone and **Roxibolone** leading to distinct pharmacological pathways (AR Agonism vs. Enzyme Inhibition).[2][3][4]

Experimental Protocols

To validate the distinction between these two compounds, the following protocols are recommended for synthesis and bio-assay.

4.1 Protocol A: Selective Oxidation of 2-Formyl to 2-Carboxy

Objective: To synthesize a **Roxibolone**-like derivative from a Formebolone precursor by oxidizing the C2-aldehyde to a carboxylic acid without degrading the A-ring diene system.[1][2][3][4]

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Reagents:

- Substrate: 2-Formyl-androsta-1,4-dien-3-one derivative.[1][2][3][4]
- Oxidant: Silver Oxide (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) or Sodium Chlorite (

  , Pinnick Oxidation).[1][2][3]
- Solvent: t-Butanol / Water.[1][2][3][4]

Step-by-Step Methodology:

- Preparation: Dissolve 1.0 eq of the 2-formyl steroid in

  -BuOH/Water (3:1 ratio).
- Scavenger Addition: Add 5.0 eq of 2-methyl-2-butene (scavenger for hypochlorous acid if using Pinnick conditions).
- Oxidation: Slowly add 3.0 eq of Sodium Chlorite (

) and 3.0 eq of Sodium Dihydrogen Phosphate (

) at

  .
- Reaction Monitoring: Stir at room temperature for 2–4 hours. Monitor via TLC (Mobile phase: DCM/MeOH 95:5).[1][2][3][4] The aldehyde spot (

) should disappear, replaced by a lower

  acid spot.
- Workup: Acidify to pH 3 with 1N HCl. Extract with Ethyl Acetate (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

).[1][2][3]

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- Purification: The crude carboxylic acid is purified via recrystallization from Acetone/Hexane.[2][3][4]
- Validation: Confirm structure via IR spectroscopy (appearance of broad -COOH stretch at 2500–3300

  and carbonyl shift).

4.2 Protocol B: 11

-HSD Enzymatic Inhibition Assay

Objective: To confirm **Roxibolone**'s mechanism as an enzyme inhibitor rather than a receptor antagonist.

Reagents:

- Enzyme Source: Rat liver microsomes (rich in 11ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  -HSD1).[1][2][3]
- Substrate: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  -Cortisone (inactive) or

  -Cortisol (active), depending on direction measured.[1][2][3]
- Cofactor: NADPH (for reduction) or ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (for oxidation).[1][2][3]

Step-by-Step Methodology:

- Microsome Preparation: Homogenize rat liver tissue in ice-cold sucrose buffer (0.25M). Centrifuge at 105,000 x g for 60 mins to isolate microsomes.[2][3][4]

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- Incubation Setup: In test tubes, prepare:
  - Phosphate Buffer (pH 7.4).[1][2][3][4]
  - Microsomal protein (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

).[1][2][3]
  - Substrate: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    -Cortisone.[1][2][3]
  - Cofactor: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    NADPH.[2][3]
  - Test Compound: **Roxibolone** (concentrations ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    to

).[1][2][3]
  - Control: Formebolone (to demonstrate lack of inhibition or weak inhibition).[2][3][4][5]
- Reaction: Incubate at

  for 30 minutes.
- Termination: Stop reaction by adding ethyl acetate.
- Separation: Extract steroids and separate via Thin Layer Chromatography (TLC) using Chloroform/Ethanol (9:1).
- Quantification: Scrape spots corresponding to Cortisol and Cortisone.[2][3][4] Measure radioactivity via liquid scintillation counting.[2][3][4]

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- Calculation: Calculate ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  conversion of Cortisone

  Cortisol. Plot

  inhibition vs. log[**Roxibolone**] to determine

  .[1][2][3]

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